

Performance of Engineered Strains for 2-PE Synthesis

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Compound Focus: 2-Phenylethanol

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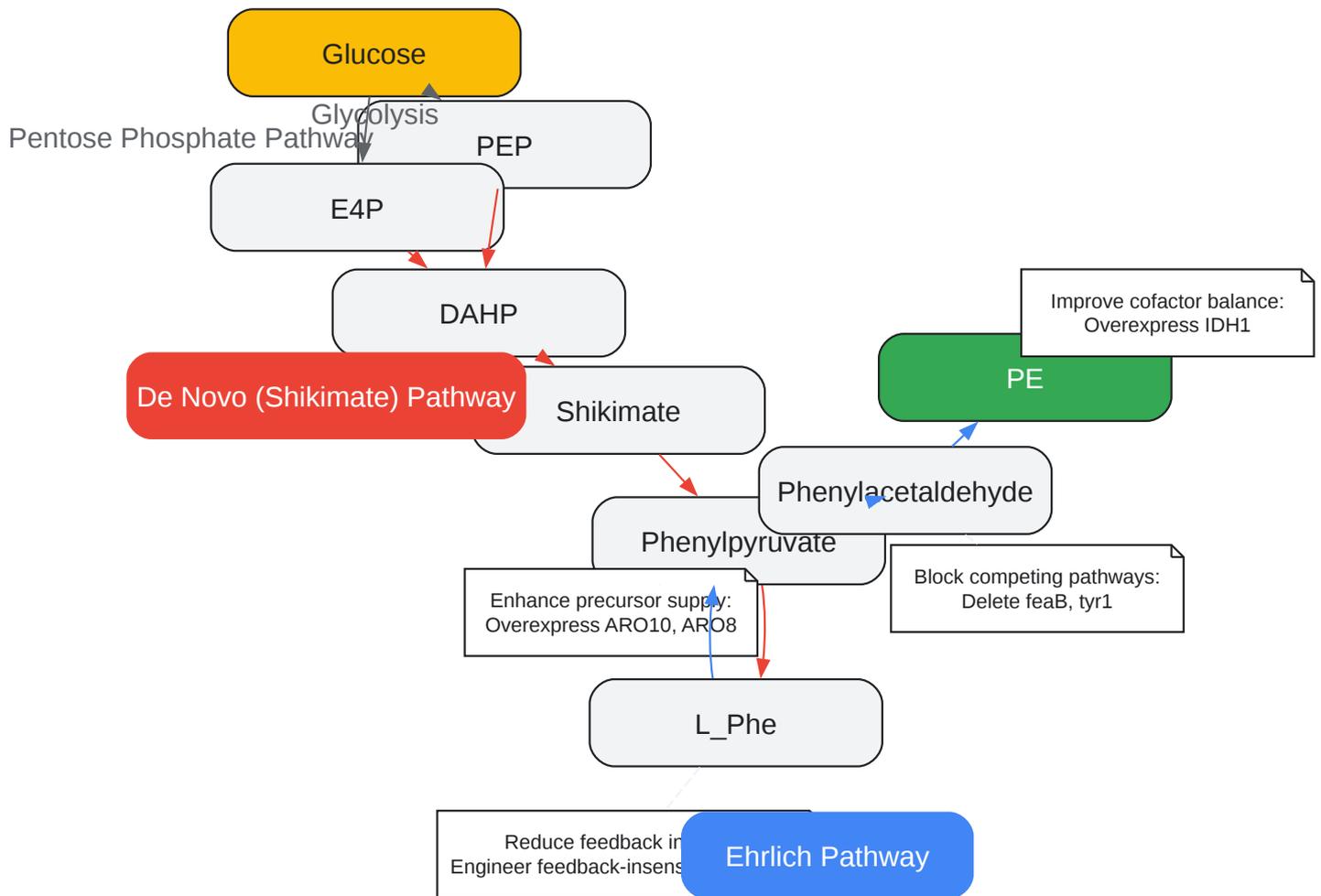
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Host Microorganism	Key Engineering Strategy	Maximum Titer (g/L)	Yield (mg/g Glucose)	Productivity (mg/L/h)	Scale	Citation
Saccharomyces cerevisiae (Yeast)	Coexistence of Ehrlich & de novo pathways; enhanced NADH supply	12.1	Information not specified	Information not specified	Bioreactor	[1]
Escherichia coli (Bacteria)	Optimized Ehrlich pathway; deletion of competing genes (e.g., <i>feaB</i>)	2.36	76	48	Shake Flask	[2]
Rhodotorula toruloides (Yeast)	First-time engineering; inactivation of ATP citrate	1.06	8.5	8	3 L Bioreactor	[3]

Host Microorganism	Key Engineering Strategy	Maximum Titer (g/L)	Yield (mg/g Glucose)	Productivity (mg/L/h)	Scale	Citation
	synthase (ACL)					
Saccharomyces cerevisiae (Yeast)	Wild-type screening & fermentation optimization with in situ product recovery	6.41	Information not specified	Information not specified	5 L Bioreactor	[4]

Core Metabolic Pathways and Engineering Strategies

Microorganisms synthesize 2-PE from glucose by connecting central carbon metabolism to aromatic amino acid biosynthesis. The following diagram illustrates the two primary pathways and key engineering targets.



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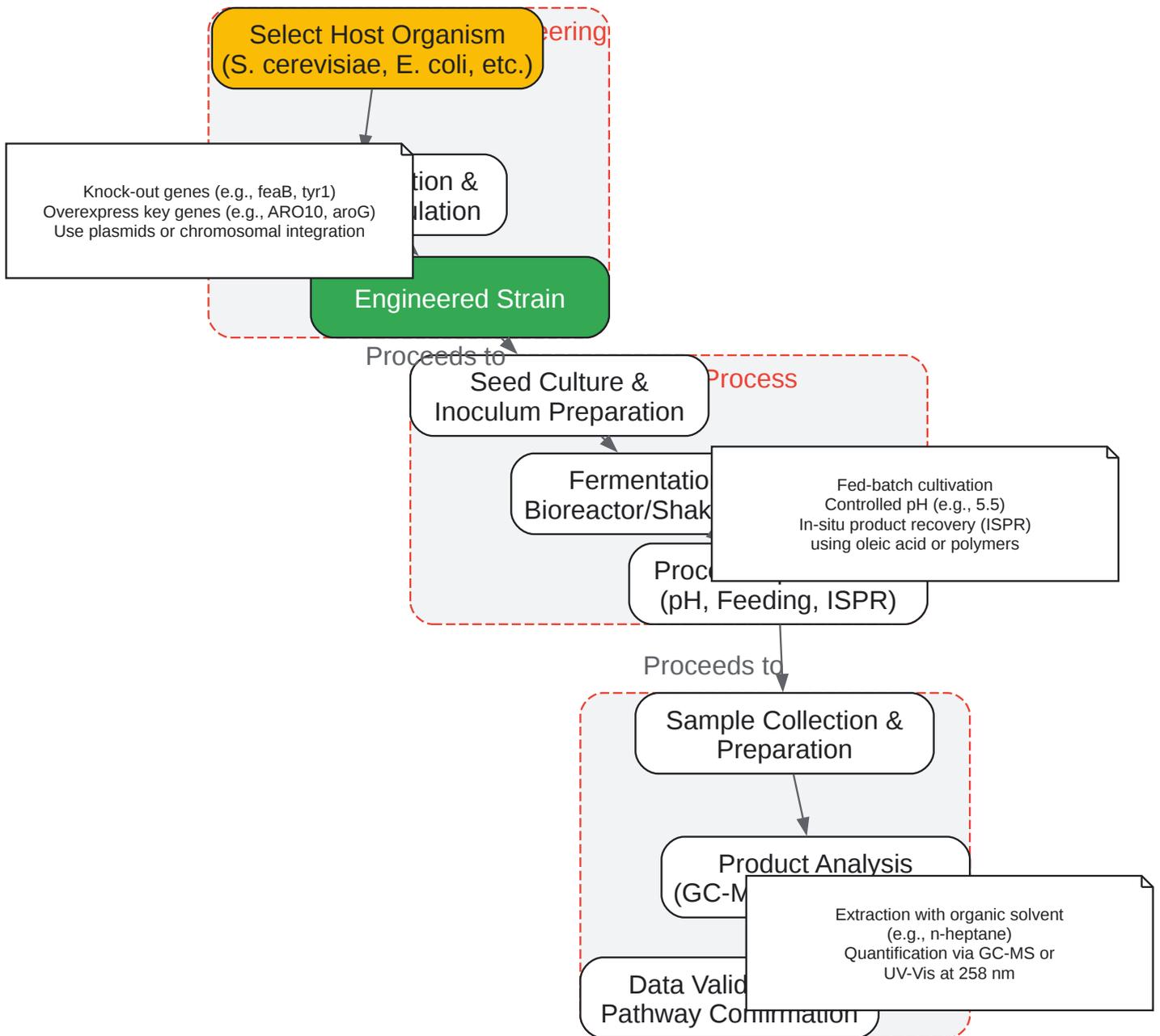
The de novo synthesis connects glucose to 2-PE through the **Shikimate pathway** and the **Ehrlich pathway** [5] [6]. Key strategies to enhance flux through these pathways include [2] [1]:

- **Enhancing Precursor Supply:** Overexpressing rate-limiting enzymes (like ARO10 and ARO8) in the Ehrlich pathway and key enzymes (like DAHP synthase) in the Shikimate pathway.
- **Reducing Feedback Inhibition:** Engineering enzymes to be insensitive to inhibition by L-Phe, which otherwise limits the pathway flux.
- **Blocking Competing Pathways:** Deleting genes involved in the degradation of key intermediates (e.g., *feaB*, which consumes phenylacetaldehyde) or diverting flux to other products (e.g., *tyr1* for L-tyrosine synthesis).

- **Improving Cofactor Balance:** Modulating cofactors like NADH to drive the final reduction step.

Key Experimental Protocols and Methodologies

For researchers aiming to replicate or build upon these studies, here is a summary of common experimental workflows.



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Key Technical Details:

- **Strain Engineering:** The highest-performing *E. coli* strain was constructed by deleting the *feaB* and *crr* genes and integrating multiple copies of *ARO10* and *yjgB* [2]. The groundbreaking *S. cerevisiae*

strain involved weakening *TYR1* and overexpressing *IDH1* [1].

- **Fermentation & ISPR:** Fed-batch cultivation in a 5 L bioreactor with controlled pH (e.g., 5.5) is standard. **In Situ Product Recovery (ISPR)** is critical. One study used a "two-phase system" with oleic acid to continuously extract 2-PE, mitigating toxicity and achieving a high titer of 6.41 g/L in a wild-type strain [4]. Other ISPR methods include adsorption to hydrophobic polymers [6].
- **Analytical Methods:** Quantification is reliably done by extracting 2-PE with an organic solvent like **n-heptane** and measuring absorbance at **258 nm** [5]. For definitive identification and purity analysis, **Gas Chromatography-Mass Spectrometry (GC-MS)** is the gold standard [7].

Future Research Directions

While significant progress has been made, challenges remain. Future work will likely focus on further enhancing the synergy between the Ehrlich and de novo pathways, discovering more efficient enzymes, engineering greater product tolerance in host strains, and integrating the use of low-cost, renewable feedstocks to improve economic viability [6] [1].

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